The Technical Guide to 2-Substituted Quinoline-8-Carboxamides

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Compound of Interest	
Compound Name:	*2-(3-Methoxyphenyl)quinoline-8-carboxamide*
CAS No.:	*655222-48-3*
Cat. No.:	*B11845839*

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Synthesis, Structural Dynamics, and Therapeutic Applications

Executive Summary & Structural Logic

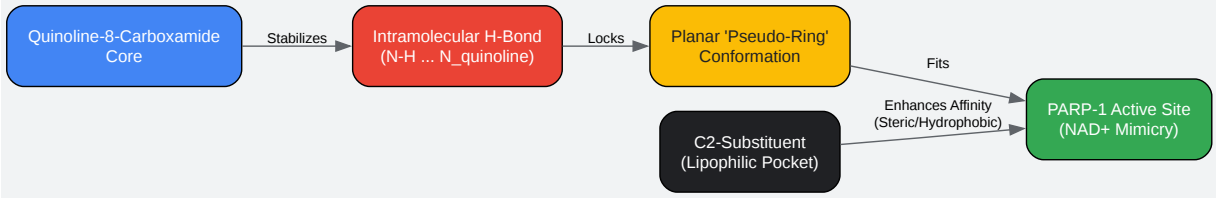
The quinoline-8-carboxamide scaffold is distinct from its more common isomer, the 3-carboxamide (often seen in NK3 antagonists). Its primary value lies in its ability to form a robust intramolecular hydrogen bond between the amide proton and the quinoline nitrogen. This interaction locks the molecule into a planar, pseudo-tricyclic conformation that mimics the nicotinamide moiety of NAD+, the natural substrate for the DNA repair enzyme Poly(ADP-ribose)polymerase-1 (PARP-1).

Unlike 8-aminoquinolines (famous as "Daugulis" directing groups), the 8-carboxamide functionality serves primarily as a pharmacophore anchor or a bidentate ligand for transition metals (e.g., in ethylene polymerization catalysts).

Structural Pharmacophore Visualization

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The following diagram illustrates the "virtual ring" formation that defines the bioactivity of this scaffold.



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Caption: The intramolecular hydrogen bond creates a conformation critical for PARP-1 active site binding, while C2-substitution exploits an adjacent lipophilic pocket.

Synthetic Architectures

Constructing 2-substituted quinoline-8-carboxamides requires overcoming the electronic bias of the quinoline ring. Direct electrophilic aromatic substitution at C2 is impossible; therefore, nucleophilic or radical pathways are required.

Method A: The "Gold Standard" (Halogenation/Metalation Strategy)

This is the most reliable method for introducing diverse substituents at C2 while preserving the C8-amide functionality. It relies on the differential reactivity of 2,8-dibromoquinoline.

Mechanism:

- Selective C2-Coupling: The C2-bromide is more activated towards Pd-catalyzed oxidative addition than the C8-bromide due to the electron-deficient nature of the pyridine ring (adjacent to nitrogen).
- C8-Lithiation: The remaining C8-bromide undergoes Lithium-Halogen Exchange (Li-HE) using n-BuLi.

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- Carboxamidation: Trapping the C8-lithio species with trimethylsilyl isocyanate (TMSNCO) yields the primary amide.

Method B: C-H Activation of Quinoline-8-Carbaldehydes

A more atom-economical approach involves the direct amidation of aldehyde C-H bonds.

- Reagents: $Pd(OAc)_2$, Amine source, Oxidant (e.g., tert-butyl hydroperoxide).
- Scope: Effective for generating the amide bond, but pre-functionalization at C2 is often required before this step if specific 2-substituents are needed.

Method C: Radical Alkylation (Minisci Reaction)

For introducing alkyl groups (methyl, ethyl, isopropyl) at C2 of a pre-formed quinoline-8-carboxamide.

- Conditions: $AgNO_3/K_2S_2O_8$ with the corresponding carboxylic acid.
- Selectivity: High selectivity for C2 and C4 positions due to the nucleophilic character of the alkyl radical attacking the protonated heteroaromatic base.

Detailed Experimental Protocol

Target Synthesis:2-Methylquinoline-8-carboxamide (Potent PARP-1 Inhibitor) Source: Adapted from Journal of Medicinal Chemistry (Reference 1).

Step 1: Selective C2-Methylation

Precursor: 2,8-Dibromoquinoline

- Reagents: Methylboronic acid (1.1 equiv), $Pd(PPh_3)_4$ (5 mol%), Na_2CO_3 (2.0 equiv).
- Solvent: Toluene/Ethanol/Water (4:1:1).
- Procedure:
  - Degas the solvent mixture with argon for 30 minutes.

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- Add 2,8-dibromoquinoline, methylboronic acid, and base. Add catalyst last.
- Heat to reflux (100°C) for 16 hours.
- Workup: Cool, partition between EtOAc/Water. Dry organic layer ($MgSO_4$).
- Purification: Flash chromatography (Hexane/EtOAc).
- Yield: Expect ~75-85% of 8-bromo-2-methylquinoline.

Step 2: C8-Carboxamidation via Li-HE

- Reagents:n-Butyllithium (1.1 equiv, 2.5M in hexanes), Trimethylsilyl isocyanate (TMSNCO) (1.5 equiv).
- Solvent: Anhydrous THF.
- Procedure:
  - Cool a solution of 8-bromo-2-methylquinoline in THF to -78°C (Critical for regiocontrol).
  - Add n-BuLi dropwise over 20 minutes. The solution will turn deep red/orange (lithio-quinoline species).
  - Stir for 30 minutes at -78°C.
  - Add TMSNCO dropwise.
  - Allow to warm to Room Temperature (RT) over 2 hours.
  - Quench: Add saturated NH_4Cl solution.
  - Hydrolysis: The TMS group is cleaved during workup/acidic wash, yielding the primary amide ($-CONH_2$).
  - Yield: Expect ~60-70%.

Medicinal Chemistry & SAR (PARP-1 Inhibition)

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The primary therapeutic application of 2-substituted quinoline-8-carboxamides is PARP-1 inhibition. These compounds compete with NAD+ for the enzyme's active site.

Quantitative Data Summary (IC50 Values)

The following table summarizes the Structure-Activity Relationship (SAR) established in key literature.

Compound Substituent (C2)	Substituent (C3)	IC50 (PARP-1)	Activity Interpretation
-CH3 (Methyl)	H	500 nM	Most Potent. Fits hydrophobic pocket perfectly.
-CH2CH3 (Ethyl)	H	800 nM	Slightly reduced potency (steric clash).
-Phenyl	H	> 1000 nM	Too bulky for the C2 sub-pocket.
H (Unsubstituted)	H	> 5000 nM	Lacks hydrophobic anchor interaction.
H	-Phenyl	15 µM	C3 substitution is detrimental to binding.

Key Insight: The 2-methyl group provides optimal hydrophobic interaction within the PARP-1 catalytic domain, significantly enhancing potency compared to the unsubstituted parent.

Comparison with NK3 Antagonists

While quinoline-3-carboxamides (e.g., Osanetant) are famous NK3 receptor antagonists, the 8-carboxamide isomer is generally inactive at NK3 receptors. The shift of the amide from C3 to C8 disrupts the pharmacophore required for NK3 binding, highlighting the exquisite regiochemical sensitivity of these biological targets.

Future Outlook: Catalysis & Ligand Design

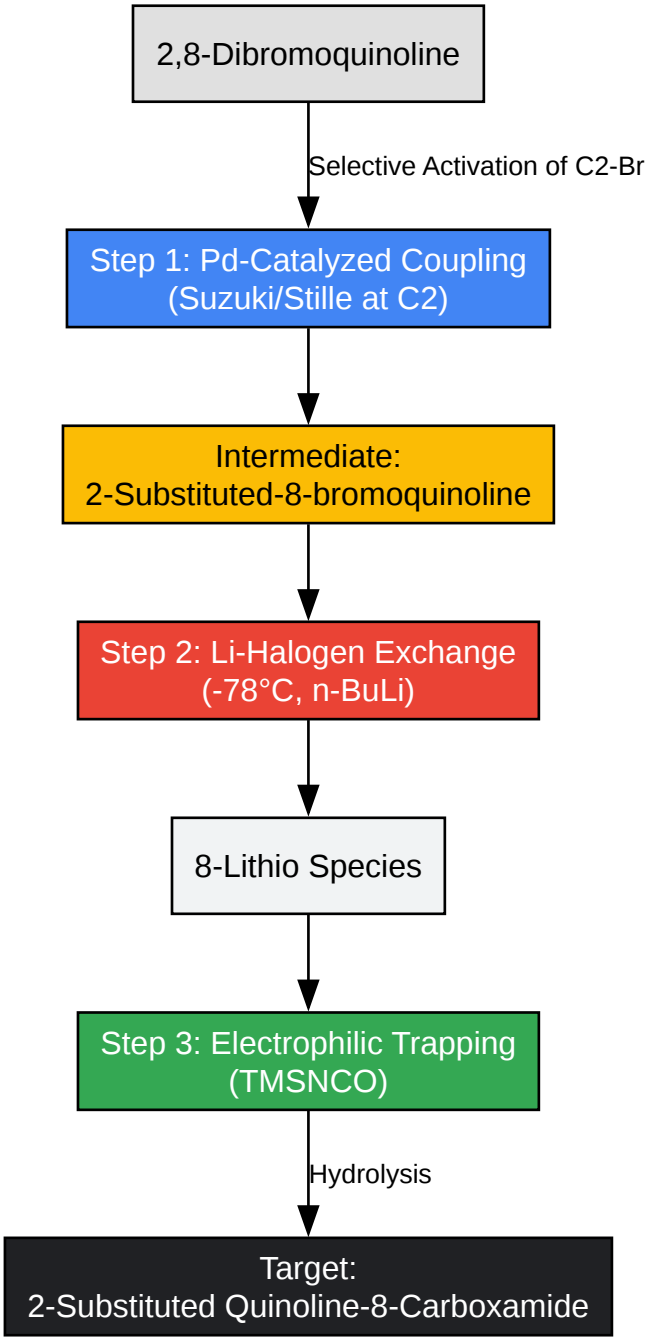
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Beyond drugs, 2-substituted quinoline-8-carboxamides are emerging as privileged ligands in olefin polymerization.

- Titanium/Chromium Complexes: The N_quinoline and O_amide atoms chelate metal centers (N,O-bidentate), forming active catalysts for ethylene polymerization when activated with Methylaluminoxane (MAO).
- Pd-Pincer Complexes: Functionalized 8-carboxamides (e.g., with phosphine arms) form robust pincer complexes used in cytotoxic cancer therapies (distinct from PARP inhibition).

Synthesis Workflow Diagram

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Caption: The regioselective synthesis route utilizing the differential reactivity of the 2,8-dibromoquinoline scaffold.

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